

Preparing Stock Solutions of ABBV-712: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: ABBV-712

Cat. No.: B15611606

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For researchers, scientists, and drug development professionals, the accurate preparation of stock solutions is a critical first step in ensuring the reliability and reproducibility of experimental results. This document provides detailed application notes and protocols for the preparation of stock solutions of **ABBV-712**, a selective inhibitor of Tyrosine Kinase 2 (TYK2).

ABBV-712 is an orally active, selective inhibitor of TYK2, a member of the Janus kinase (JAK) family. TYK2 plays a crucial role in the signaling pathways of several cytokines, including IL-12, IL-23, and Type I interferons, which are implicated in various autoimmune and inflammatory diseases.[1][2] By inhibiting TYK2, **ABBV-712** modulates downstream signaling cascades, making it a valuable tool for research in immunology and drug discovery.

Physicochemical and Pharmacokinetic Properties of ABBV-712

A summary of the key physicochemical and pharmacokinetic properties of **ABBV-712** is presented in the table below to aid in experimental design.

Property	Value	Reference
Molecular Weight	452.51 g/mol	[3]
Appearance	Solid	[4]
Solubility in DMSO	≥ 10 mM	[4]
EC50 (TYK2, in vitro)	0.195 μM	[5]
Thermodynamic Solubility (pH 7.4 buffer)	708 μM	[5]
Oral Bioavailability (Rat)	19%	[5]
Oral Bioavailability (Dog)	88%	[5]
Oral Bioavailability (Monkey)	17%	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **ABBV-712** in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ABBV-712** in Dimethyl Sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

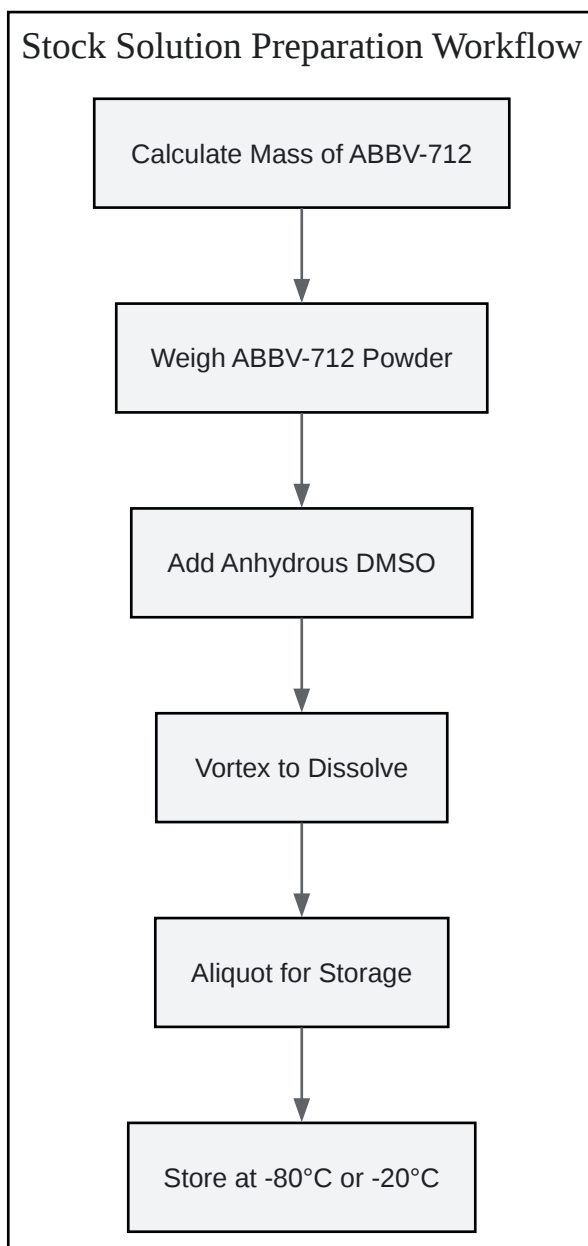
- **ABBV-712** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **ABBV-712**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 452.51 \text{ g/mol} \times 1000 \text{ mg/g} = 4.5251 \text{ mg}$
- Weighing **ABBV-712**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out approximately 4.53 mg of **ABBV-712** powder into the tared tube. Record the exact weight.
- Dissolving in DMSO:
 - Calculate the precise volume of DMSO required to achieve a 10 mM concentration based on the actual mass of **ABBV-712** weighed.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 452.51 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **ABBV-712** powder.
- Ensuring Complete Dissolution:
 - Vortex the tube for 1-2 minutes until the **ABBV-712** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Storage and Handling:
 - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^[3]
- When preparing working solutions for cell-based assays, ensure the final concentration of DMSO is kept low (typically <0.5%) to avoid solvent-induced toxicity.

Below is a diagram illustrating the workflow for preparing the **ABBV-712** stock solution.



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Workflow for preparing **ABBV-712** stock solution.

Protocol 2: Preparation of ABBV-712 Formulation for In Vivo Oral Gavage in Mice

This protocol provides a representative method for formulating **ABBV-712** for oral administration in preclinical animal models, based on common practices for poorly water-soluble compounds.^[6]

Materials:

- **ABBV-712** powder
- Dimethyl Sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile saline (0.9% NaCl)
- Sterile tubes for mixing
- Vortex mixer and/or sonicator

Procedure:

- Prepare the Vehicle Solution:
 - A commonly used vehicle for oral gavage of hydrophobic compounds is a mixture of DMSO, PEG300, Tween-80, and saline. A typical ratio is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^[6]
 - To prepare 10 mL of this vehicle:
 - 1 mL DMSO
 - 4 mL PEG300
 - 0.5 mL Tween-80

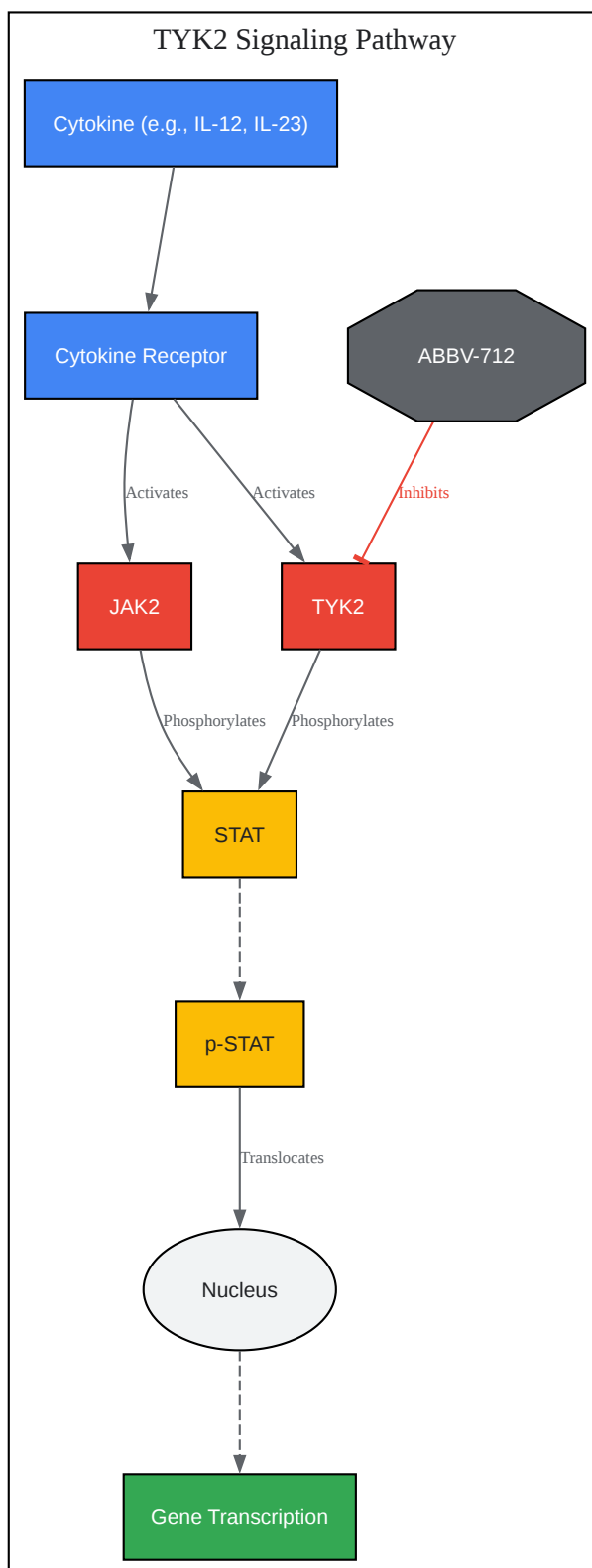
- 4.5 mL Saline
- Mix the components thoroughly.
- Formulate the **ABBV-712** Suspension:
 - Calculate the required amount of **ABBV-712** based on the desired dose and dosing volume. For example, to dose a 25 g mouse at 100 mg/kg with a dosing volume of 10 μ L/g (250 μ L total):
 - Mass per mouse (mg) = 100 mg/kg * 0.025 kg = 2.5 mg
 - Concentration of dosing solution = 2.5 mg / 0.250 mL = 10 mg/mL
 - Weigh the required amount of **ABBV-712**.
 - First, dissolve the **ABBV-712** in the DMSO component of the vehicle.
 - Gradually add the PEG300 while mixing.
 - Add the Tween-80 and continue mixing.
 - Finally, add the saline dropwise while vortexing to form a stable suspension. Sonication may be used to ensure a uniform suspension.
- Administration and Storage:
 - The formulation should be prepared fresh daily.
 - Administer the suspension to the animals via oral gavage at the calculated volume.
 - Continuously mix the suspension during dosing to ensure homogeneity.

ABBV-712 and the TYK2 Signaling Pathway

ABBV-712 exerts its therapeutic effect by inhibiting the TYK2 kinase. In the JAK-STAT signaling pathway, cytokines like IL-12 and IL-23 bind to their receptors, leading to the activation of receptor-associated JAKs, including TYK2. Activated TYK2 then phosphorylates and activates STAT (Signal Transducer and Activator of Transcription) proteins. These activated

STATs translocate to the nucleus and regulate the transcription of genes involved in inflammation and immune responses. By inhibiting TYK2, **ABBV-712** blocks this signaling cascade.

The following diagram illustrates the central role of TYK2 in cytokine signaling and the point of inhibition by **ABBV-712**.



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ABBV-712 inhibits the TYK2 signaling pathway.

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